

Lerociclib fatigue stomatitis alopecia rates

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Compound Focus: Lerociclib

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Adverse Event Rates from LEONARDA-1 Trial

The following quantitative data is sourced from the phase III LEONARDA-1 trial, which evaluated **lerociclib (150 mg twice daily) plus fulvestrant** versus **placebo plus fulvestrant** in patients with HR+/HER2- advanced breast cancer [1] [2] [3].

Adverse Event	Lerociclib + Fulvestrant (Any Grade)	Placebo + Fulvestrant (Any Grade)	Lerociclib + Fulvestrant (Grade 3-4)	Placebo + Fulvestrant (Grade 3-4)
Fatigue	10.9%	4.3%	Not Specified	Not Specified
Stomatitis	Low Rate*	Low Rate*	Low Rate*	Low Rate*
Alopecia	Low Rate*	Low Rate*	Low Rate*	Low Rate*
Neutropenia	90.5%	4.3%	46.7%	0%
Leukopenia	86.9%	6.5%	23.4%	0%
Anemia	34.3%	10.1%	Not Specified	2.2%
Diarrhea	19.7%	3.6%	Not Specified	Not Specified

Adverse Event	Lerociclib + Fulvestrant (Any Grade)	Placebo + Fulvestrant (Any Grade)	Lerociclib + Fulvestrant (Grade 3-4)	Placebo + Fulvestrant (Grade 3-4)
Nausea	17.5%	8.0%	Not Specified	Not Specified

*The published results noted "low rates" of stomatitis and alopecia without providing specific percentages, indicating these were not common adverse events in the trial [1].

Troubleshooting and Management Guides

Here are evidence-based FAQs and management strategies for the adverse events of interest, contextualized with data from other CDK4/6 inhibitors.

Frequently Asked Questions

- **What is the incidence and severity of fatigue with lerociclib?** In the LEONARDA-1 trial, fatigue was reported in **10.9%** of patients in the **lerociclib** arm, compared to 4.3% in the placebo arm [3]. The study publication did not specify how many of these cases were Grade 3 or higher, suggesting that most were low-grade. This rate is generally consistent with fatigue reports for other CDK4/6 inhibitors [4].
- **Are stomatitis and alopecia common with lerociclib?** No. The phase III trial and preceding phase I/II study specifically highlighted **low rates of stomatitis and alopecia** as part of **lerociclib's** differentiated safety profile [1] [2]. This contrasts with some other approved CDK4/6 inhibitors, for which these side effects are more commonly noted [4].
- **How does lerociclib's safety profile compare to other CDK4/6 inhibitors?** **Lerociclib** appears to have a distinct safety pattern. While it causes high rates of hematological toxicities like neutropenia (a class-effect), it is associated with **lower rates of key non-hematological toxicities** such as severe gastrointestinal toxicity, fatigue, stomatitis, and alopecia [1]. Its potency for CDK9 (a target linked to other toxicities) is moderate, which may contribute to this improved tolerability [1] [2].

Management Protocols for Clinical Trials

The following general management strategies for CDK4/6 inhibitors can be adapted for **lerociclib**, given its similar mechanism of action.

- **For Fatigue**

- **Assessment:** Utilize grading scales like the ECOG Performance Status or specific fatigue questionnaires (e.g., FACIT-F) at baseline and each cycle to objectively quantify fatigue [4].
- **Patient Guidance:** Recommend non-pharmacological interventions such as **moderate aerobic exercise**, sleep hygiene optimization, and energy conservation techniques.
- **Medical Review:** Rule out and treat contributing factors like anemia, hypothyroidism, or dehydration.

- **For Stomatitis**

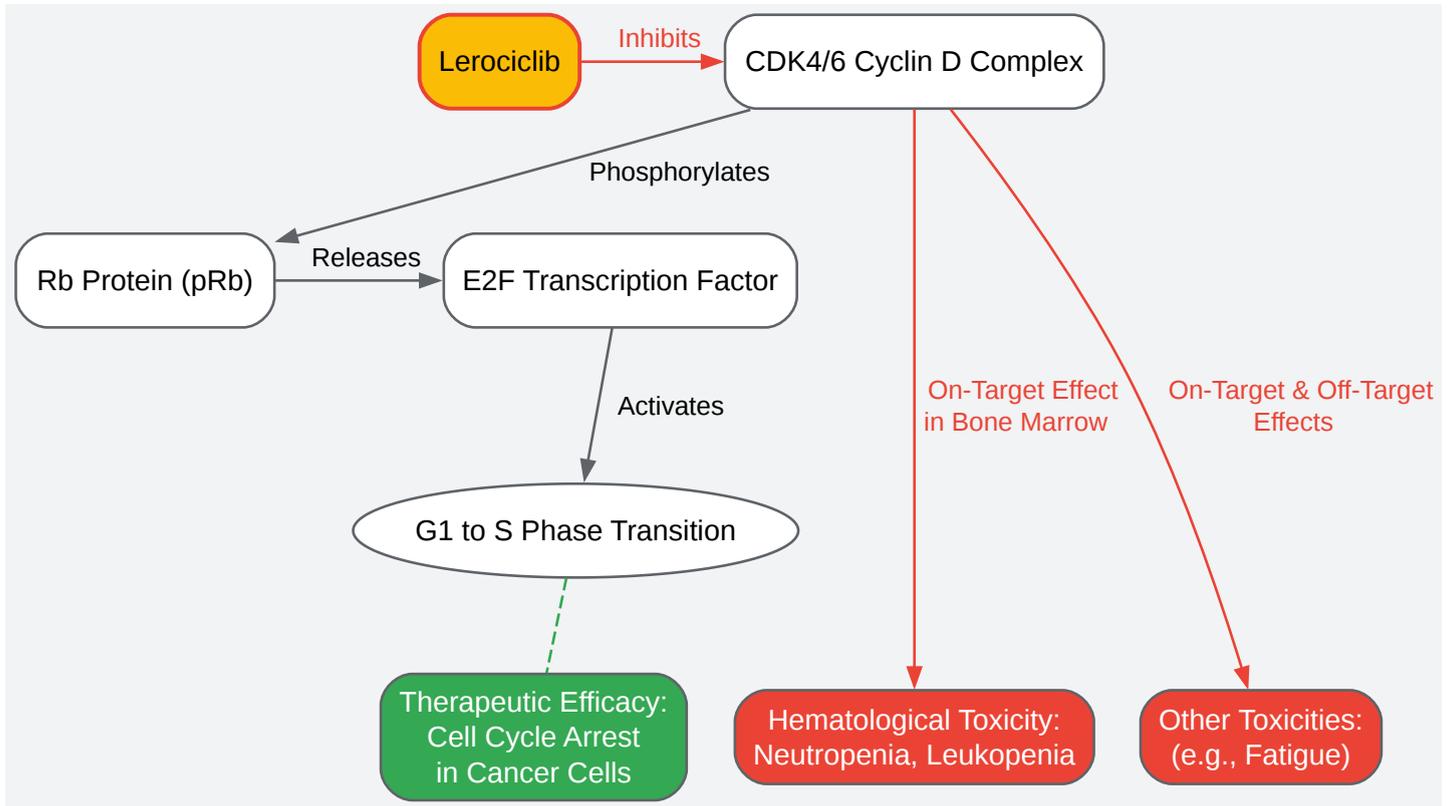
- **Prevention Protocol:** Advise patients to maintain good oral hygiene with a soft-bristle toothbrush and use non-alcoholic, non-abrasive mouthwashes (e.g., saline or sodium bicarbonate solutions) prophylactically [4].
- **Management Protocol:**
 - **Grade 1:** Continue **lerociclib**; reinforce oral care.
 - **Grade 2:** Interrupt **lerociclib** until symptoms resolve to Grade ≤ 1 . Consider dose reduction upon re-initiation.
 - **Grade 3/4:** Interrupt **lerociclib** until symptoms resolve to Grade ≤ 1 . **Dose reduction** is required upon re-initiation [4].
- **Symptomatic Relief:** Prescribe topical analgesics (e.g., "magic mouthwash" containing lidocaine) for pain management.

- **For Alopecia**

- **Patient Counseling:** Set expectations by informing patients that alopecia is a **low-risk event** with **lerociclib** based on clinical data, and any hair thinning is likely to be minimal and non-permanent [1] [5].
- **Scalp Care:** Recommend gentle hair care practices—using mild shampoos, avoiding excessive heat styling, and using satin pillowcases.
- **Post-Chemotherapy Regrowth:** For other therapies where alopecia is significant, treatments like **topical minoxidil** have been explored to stimulate regrowth, though their primary use is not for CDK4/6 inhibitor-induced alopecia [5].

Mechanism of Action and Safety Profile

The diagram below illustrates the cellular pathway targeted by **lerociclib** and the potential downstream effects that contribute to both its efficacy and common adverse events.



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This mechanism highlights that while **lerociclib**'s high selectivity contributes to its lower rates of certain non-hematological events, the on-target inhibition of CDK4/6 in bone marrow precursor cells is responsible for the high incidence of neutropenia and leukopenia [1] [6] [7].

Key Takeaways for Researchers

- **Differentiated Profile:** **Lerociclib**'s primary differentiators in the CDK4/6 inhibitor class are its **low incidence of stomatitis and alopecia**.
- **Predominant Toxicity:** The most frequent adverse events are **hematological** (neutropenia, leukopenia), which are manageable with monitoring and are a recognized class effect.

- **Proactive Management:** Implementing the detailed protocols for fatigue and stomatitis is crucial for maintaining patient quality of life and adherence in clinical trials, even for less frequent events.

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References

1. plus fulvestrant in patients with... | Nature Communications Lerociclib [nature.com]
2. Lerociclib plus fulvestrant in patients with HR+/HER2- locally ... [pmc.ncbi.nlm.nih.gov]
3. Lerociclib Provides Clinical Benefits in HR+/HER2 [cancertherapyadvisor.com]
4. Management of adverse events during cyclin-dependent ... [pmc.ncbi.nlm.nih.gov]
5. Prevention and Treatment of Chemotherapy-Induced ... [pmc.ncbi.nlm.nih.gov]
6. The Evolving Pathways of the Efficacy of and Resistance to ... [pmc.ncbi.nlm.nih.gov]
7. A Decade After Approval of the First CDK4/6 Inhibitor [link.springer.com]

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